

# A Technical Guide to the Physical Properties of 4-(Trifluoromethyl)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzaldehyde

Cat. No.: B058038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-(Trifluoromethyl)benzaldehyde**, a crucial reagent and building block in the synthesis of various pharmaceutical compounds and advanced materials. Understanding these properties is fundamental for its appropriate handling, reaction setup, and process scale-up.

## Core Physical Properties

**4-(Trifluoromethyl)benzaldehyde** is a colorless to yellow liquid at room temperature.<sup>[1][2]</sup> Its physical characteristics are significantly influenced by the presence of the trifluoromethyl group, which imparts unique electronic properties to the molecule.

## Quantitative Data Summary

The following table summarizes the reported boiling point and density of **4-(Trifluoromethyl)benzaldehyde** from various sources. These values are critical for experimental design, particularly in distillation and reaction stoichiometry calculations.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	66-67 °C	at 13 mmHg	[1][3][4][5]
64 °C	at 12 torr	[6]	
Density	1.275 g/mL	at 25 °C	[3][4][5][6]
1.2700 g/mL	Not specified		

## Experimental Protocols

The physical properties cited in the literature, often denoted by "(lit.)", are typically determined using well-established and standardized experimental methodologies.

### Determination of Boiling Point

The boiling point of **4-(Trifluoromethyl)benzaldehyde** is reported under reduced pressure (vacuum distillation). This technique is standard for compounds that may decompose or oxidize at their atmospheric boiling point.

General Protocol for Vacuum Distillation:

- **Apparatus Setup:** A distillation apparatus, including a boiling flask, a condenser, a receiving flask, and a vacuum source with a manometer, is assembled.
- **Sample Preparation:** The **4-(Trifluoromethyl)benzaldehyde** sample is placed in the boiling flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Vacuum Application:** The system is evacuated to the desired pressure (e.g., 13 mmHg).
- **Heating:** The boiling flask is gradually heated.
- **Temperature Reading:** The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, observed as a steady condensation on the thermometer bulb.

### Determination of Density

The density of a liquid is its mass per unit volume and is typically measured at a specific temperature.

General Protocol using a Pycnometer:

- **Pycnometer Calibration:** A pycnometer (a flask with a specific volume) is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a controlled temperature (e.g., 25 °C) and weighed again.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **4-(Trifluoromethyl)benzaldehyde** at the same controlled temperature.
- **Weighing:** The pycnometer containing the sample is weighed.
- **Calculation:** The density of the sample is calculated by comparing its mass to the mass of the reference liquid that occupies the same volume.

## Logical Relationship of Physical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental physical properties discussed in this guide.

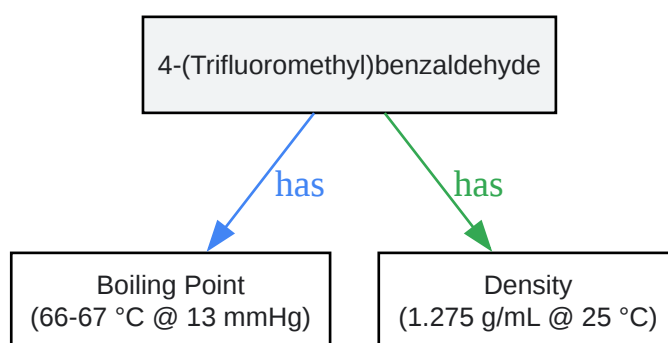


Figure 1: Key Physical Properties of 4-(Trifluoromethyl)benzaldehyde

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Figure 1: Key Physical Properties

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## References

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